

Essential Safety and Operational Guide for Handling AT7519 Mesylate

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Compound of Interest

Compound Name: AT 7519 mesylate

Cat. No.: B1666107

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This guide provides critical safety and logistical information for the handling and disposal of AT7519 mesylate, a potent multi-cyclin-dependent kinase (CDK) inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling AT7519 mesylate, it is imperative to use comprehensive personal protective equipment to prevent exposure.^[1] Avoid inhalation, and contact with eyes and skin.^[1]

PPE Component	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and dust.
Hand Protection	Impermeable protective gloves	Prevents skin contact and absorption.
Body Protection	Impervious clothing	Provides a barrier against contamination of skin and personal clothing.
Respiratory Protection	Suitable respirator	Necessary to prevent inhalation of dust or aerosols, especially when handling the powdered form.

Operational Plan: Handling and Storage

Engineering Controls:

- Ensure adequate ventilation in the work area.[\[1\]](#)
- An accessible safety shower and eye wash station should be readily available.[\[1\]](#)
- Use a chemical fume hood for all procedures that may generate dust or aerosols.

Safe Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Weighing: Conduct weighing of the powdered compound within a chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.
- Solution Preparation: When preparing solutions, add the solvent to the solid AT7519 mesylate slowly to avoid splashing.
- General Hygiene: Follow usual precautionary measures for handling chemicals. Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
- Recommended storage temperature for the powder is -20°C for up to 3 years.[\[1\]](#)
- For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[\[1\]](#)

Disposal Plan

Dispose of AT7519 mesylate and any contaminated materials in accordance with local, state, and federal regulations.[\[2\]](#)

Waste Disposal Steps:

- Collection: Collect all waste, including unused material, contaminated labware, and PPE, in a designated, labeled hazardous waste container.
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Disposal: Arrange for disposal through an approved waste disposal plant or licensed hazardous waste hauler.

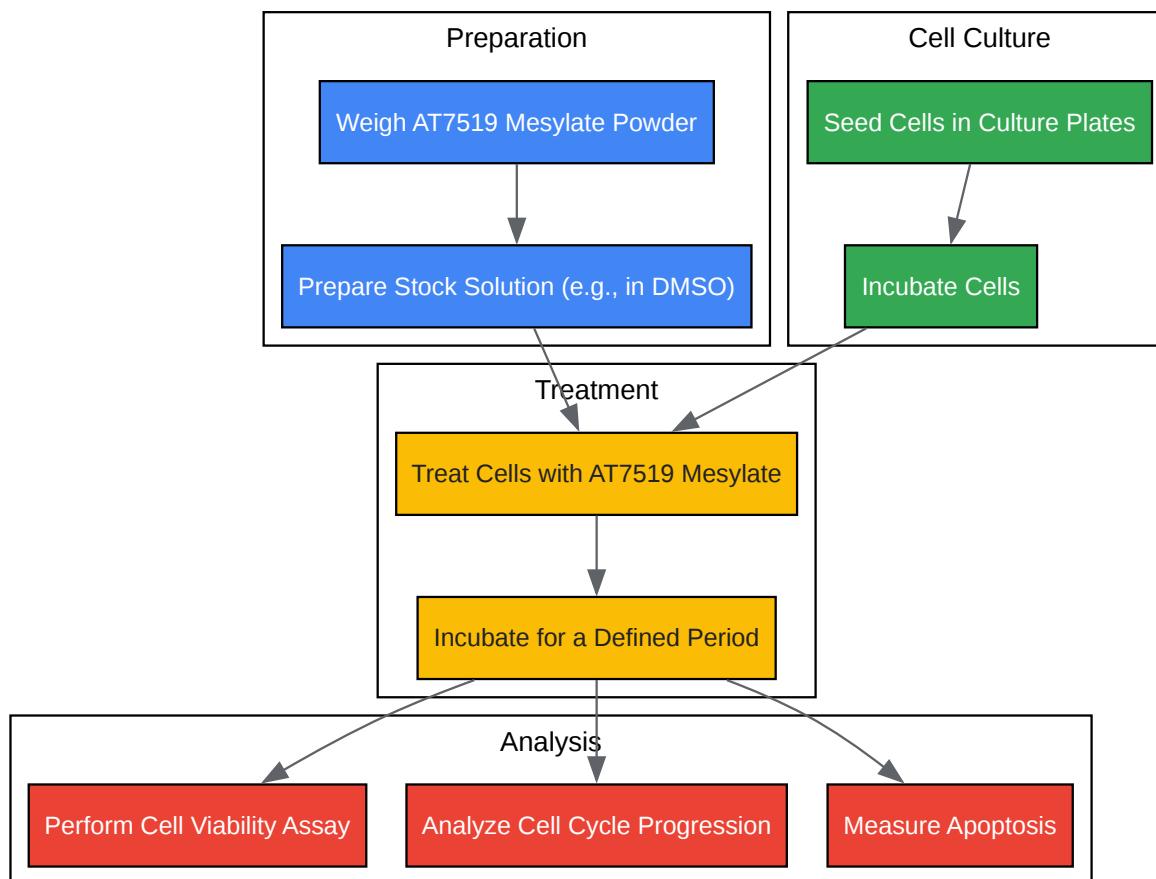
Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel from the immediate area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: For solutions, absorb the spill with an inert, non-combustible material like diatomite or universal binders.[\[1\]](#) For powder, carefully sweep or vacuum the material, avoiding dust generation.
- Cleaning: Decontaminate the spill area with alcohol.[\[1\]](#)
- Disposal: Collect all contaminated materials in a sealed container for proper disposal as hazardous waste.[\[1\]](#)

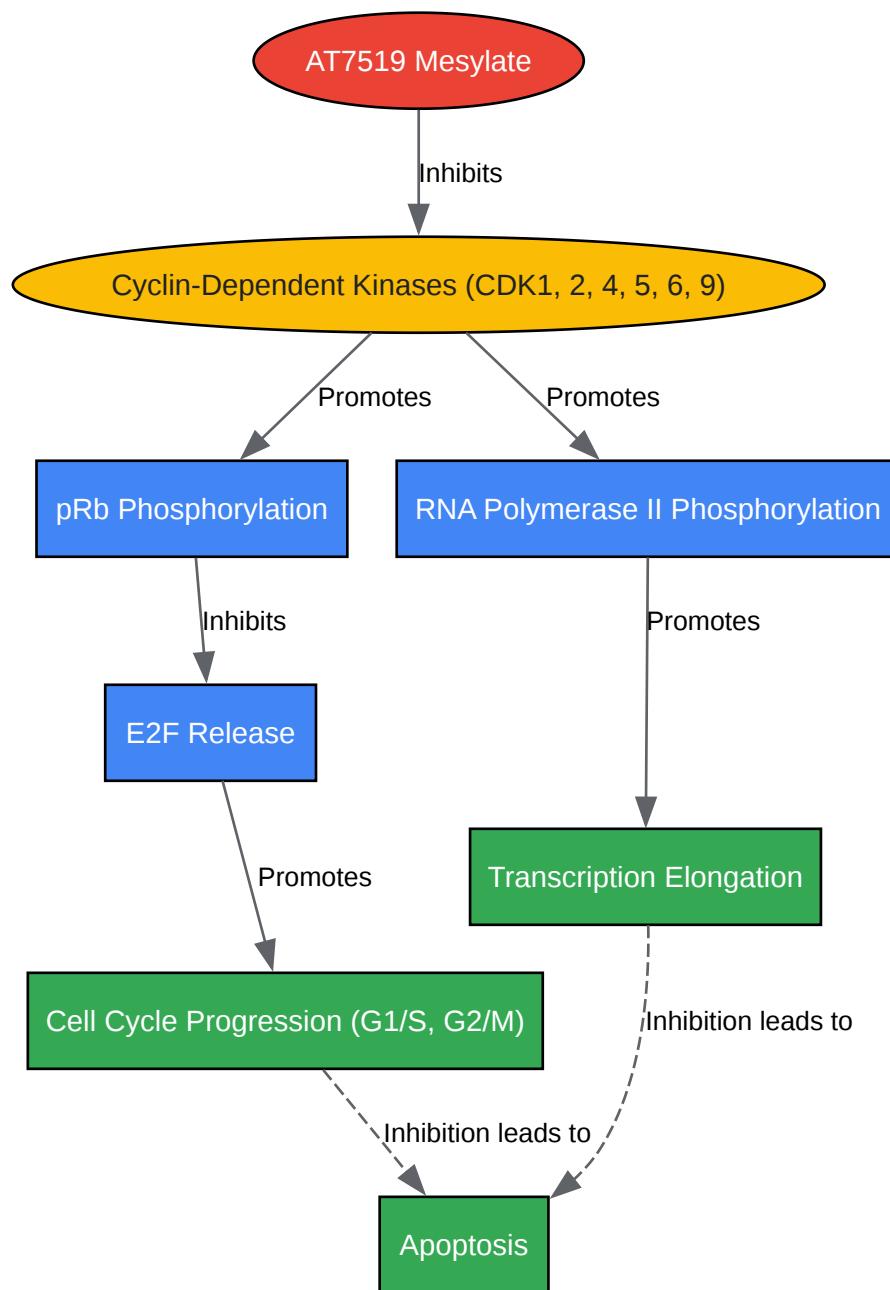
Experimental Workflow and Signaling Pathway

The following diagrams illustrate a typical experimental workflow for in vitro studies with AT7519 mesylate and its mechanism of action as a CDK inhibitor.



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In Vitro Experimental Workflow for AT7519 Mesylate



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Simplified Signaling Pathway of AT7519 Mesylate

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. fishersci.com [fishersci.com]
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